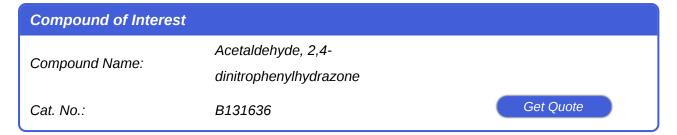


# Physical and chemical properties of Acetaldehyde, 2,4-dinitrophenylhydrazone

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An In-depth Technical Guide to **Acetaldehyde**, **2,4-dinitrophenylhydrazone** 

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Acetaldehyde, 2,4-dinitrophenylhydrazone (Acetaldehyde-DNPH) is a crystalline organic compound that is the product of a condensation reaction between acetaldehyde and 2,4-dinitrophenylhydrazine. This reaction is a cornerstone of classical qualitative organic analysis, known as Brady's test, used for the detection of carbonyl functional groups in aldehydes and ketones.[1] The formation of the brightly colored yellow, orange, or red precipitate of the hydrazone serves as a positive indicator.[1]

Beyond its qualitative use, Acetaldehyde-DNPH is a critical derivative for the quantitative analysis of acetaldehyde, a volatile organic compound of significant interest in environmental monitoring, food science, and as a potential impurity in pharmaceutical products. Acetaldehyde is classified as a carcinogen and is found in tobacco smoke, industrial emissions, and as a metabolic product.[2][3] The derivatization to its DNPH form enhances its stability and allows for sensitive detection using techniques like High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS).[4][5] This guide provides a comprehensive overview of its physical and chemical properties, spectroscopic data, and detailed experimental protocols relevant to its synthesis and analysis.



## **Chemical Identity and Structure**

**Acetaldehyde, 2,4-dinitrophenylhydrazone** is systematically named N-[(E)-ethylideneamino]-2,4-dinitroaniline.[6] The structure consists of an ethylidene group (=CHCH<sub>3</sub>) attached to a 2,4-dinitrophenylhydrazine moiety.

Molecular Formula: C<sub>8</sub>H<sub>8</sub>N<sub>4</sub>O<sub>4</sub>[7]

CAS Number: 1019-57-4[7]

• Synonyms: Ethanal-2,4-dinitrophenylhydrazone, Acetaldehyde-DNPH[7][8]

## **Physical and Chemical Properties**

The compound exists as a solid powder or crystals. Its physical properties are summarized in the table below. A notable characteristic is the variability in its reported melting point, which is often attributed to the presence of different geometric isomers (E/Z) or crystalline forms, influenced by the preparation and recrystallization conditions.[9][10]

# Table 1: Physical Properties of Acetaldehyde, 2,4-dinitrophenylhydrazone



Property	Value	Source(s)
Molecular Weight	224.17 g/mol	[7]
Appearance	Powder or crystals	
Melting Point	165-168 °C	
164 °C	[11]	
154 °C	[7]	_
Note: Multiple melting points (147°C, 157°C, 162°C) have been reported, likely due to isomeric differences.	[10]	
Boiling Point	382.5 ± 42.0 °C (Predicted)	[11]
Density	1.47 ± 0.1 g/cm³ (Predicted)	[11]
Storage Temperature	Room temperature or 2-8°C	[11]

#### **Isomerism**

Acetaldehyde-DNPH can exist as E and Z geometric isomers around the C=N double bond. The E-isomer is generally more stable. The presence of acid can catalyze the isomerization between the two forms, leading to an equilibrium mixture.[9] This is a critical consideration for chromatographic analysis, as the isomers may resolve into separate peaks. The equilibrium Z/E isomer ratio for acetaldehyde-2,4-dinitrophenylhydrazine has been reported to be approximately 0.309.[9]

# **Spectroscopic Data**

Spectroscopic analysis is fundamental for the identification and quantification of Acetaldehyde-DNPH.

# Table 2: Spectroscopic Properties of Acetaldehyde, 2,4-dinitrophenylhydrazone



Spectroscopic Technique	Key Data	Source(s)
UV-Vis Spectroscopy	λmax (E-isomer): 365 nm	[9]
λmax (Z-isomer): 360 nm	[9]	
Mass Spectrometry (MS)	Molecular Ion (M+): m/z 224	[12][13]
Infrared (IR) Spectroscopy	Data available from NIST and other databases.	[7][14][15]
Nuclear Magnetic Resonance (NMR)	<sup>1</sup> H NMR and <sup>13</sup> C NMR spectral data are available.	[14][16]

# Experimental Protocols Synthesis of Acetaldehyde, 2,4-dinitrophenylhydrazone (Brady's Test)

This protocol describes the standard laboratory synthesis, which is also the basis for the qualitative test for aldehydes and ketones.

#### Reagents:

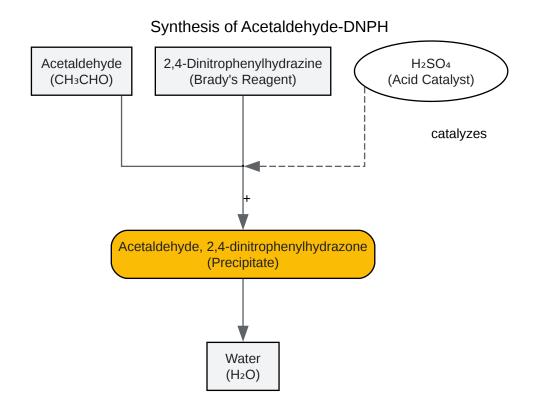
- Acetaldehyde (Ethanal)[17]
- Brady's Reagent: A solution of 2,4-dinitrophenylhydrazine (DNPH) in methanol and concentrated sulfuric acid.[1] Alternatively, a solution can be prepared by dissolving 0.5 g of DNPH in 10 cm³ of concentrated sulfuric acid and carefully adding this to a mixture of 15 cm³ of ethanol and 5 cm³ of deionized water.[17]

#### Procedure:

- Dissolve a small quantity of acetaldehyde in a suitable solvent like ethanol.
- Add a few drops of Brady's reagent to the acetaldehyde solution.
- Agitate the mixture. The formation of an immediate yellow-to-orange precipitate indicates the presence of acetaldehyde.[17]



- Isolate the solid product (Acetaldehyde, 2,4-dinitrophenylhydrazone) by suction filtration.
- Wash the crystals with a small amount of cold ethanol to remove any unreacted starting material.
- The crude product can be purified by recrystallization.



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Caption: Reaction workflow for the synthesis of Acetaldehyde-DNPH.

## **Purification by Recrystallization**

Solvents:

Ethanol, n-butyl alcohol, or benzene have been reported for recrystallization.[10]

#### Procedure:

Transfer the crude Acetaldehyde-DNPH crystals to an Erlenmeyer flask.



- Add the minimum amount of hot ethanol required to fully dissolve the solid.
- If the solid does not dissolve completely, a small amount of a more polar solvent like ethyl acetate can be added dropwise.[18]
- Allow the solution to cool slowly to room temperature.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by suction filtration.
- Dry the crystals. The melting point can be taken to assess purity. A sharp melting point close to the literature value for the stable isomer (e.g., 165-168 °C) indicates high purity.

### **Analytical Workflow for Quantification**

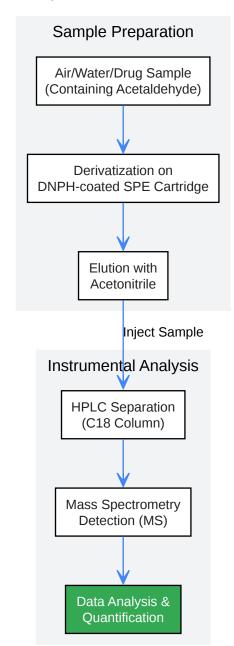
This workflow outlines the typical steps for analyzing acetaldehyde in a sample matrix (e.g., air, water, or a drug product) by derivatizing it to Acetaldehyde-DNPH followed by LC-MS analysis.

[4]

#### Methodology:

- Sample Collection/Preparation: Acetaldehyde from the sample is trapped on a solid-phase extraction (SPE) cartridge coated with 2,4-dinitrophenylhydrazine.[4][19] The reaction occurs on the cartridge to form the DNPH derivative.
- Elution: The formed Acetaldehyde-DNPH is eluted from the cartridge with a suitable solvent, typically acetonitrile.[4]
- Chromatographic Separation: The eluent is injected into an HPLC system, often with a C18 column. A mobile phase, such as an acetonitrile-water mixture, is used to separate the Acetaldehyde-DNPH from other components.[4]
- Detection and Quantification: The separated derivative is detected by a UV detector (at ~365 nm) or a mass spectrometer.[9] Mass spectrometry provides higher selectivity and sensitivity, monitoring for the characteristic molecular ion at m/z 224.[12]





LC-MS Analytical Workflow for Acetaldehyde

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Caption: General workflow for acetaldehyde analysis via DNPH derivatization.

# **Safety Information**

**Acetaldehyde, 2,4-dinitrophenylhydrazone** should be handled with appropriate safety precautions in a laboratory setting.



- Hazard Classifications: Acute toxicity (oral).
- GHS Pictograms: GHS07 (Exclamation Mark).
- Hazard Statements: H302 (Harmful if swallowed).
- Precautionary Statements: P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P301 + P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell).

The starting material, 2,4-dinitrophenylhydrazine, is flammable and can be explosive when completely dry.[17] It should be handled as a wetted powder.[1] Acetaldehyde is highly flammable, a suspected carcinogen, and an irritant.[2][17] All manipulations should be performed in a well-ventilated fume hood.

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